

CBZ-D-VALINE CAS number and molecular structure.

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Compound of Interest

Compound Name: CBZ-D-VALINE

Cat. No.: B2470294

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An In-depth Technical Guide to CBZ-D-VALINE

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N- α -Carbobenzyloxy-D-valine (**CBZ-D-VALINE**), a critical chiral building block in synthetic organic chemistry and drug development. This document details its chemical and physical properties, a standard synthesis protocol, and its primary applications.

Core Compound Identification

CBZ-D-VALINE is the N-Cbz protected form of the D-isomer of valine, an essential amino acid. The carbobenzyloxy (Cbz or Z) group serves as a crucial protecting group in peptide synthesis, preventing the amino group of D-valine from undergoing unwanted reactions during peptide bond formation.

Molecular Structure:

The structure consists of a D-valine molecule where the amino group is attached to a carbobenzyloxy group.

- SMILES:CC(C)--INVALID-LINK--O)NC(=O)OCC1=CC=CC=C1
- InChI Key:CANZBRDGRHNSGZ-LLVKDONJSA-N^[1]^[2]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **CBZ-D-VALINE** is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties

| Parameter | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 1685-33-2 | [3][4][5] |
| Molecular Formula | C ₁₃ H ₁₇ NO ₄ | |
| Molecular Weight | 251.28 g/mol | |
| Appearance | White to off-white crystalline powder | |

Table 2: Physical and Chemical Properties

| Property | Value | Reference |
|------------------|--|-----------|
| Melting Point | 58.0 to 63.0 °C | |
| Solubility | Sparingly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. | |
| Optical Rotation | [α] _{20/D} +3.0 to +6.0° (c=2, Acetic Acid) | |

Synthesis of CBZ-D-VALINE: Experimental Protocol

The following protocol describes a standard method for the synthesis of **CBZ-D-VALINE** via the Schotten-Baumann reaction, adapted from procedures for the L-enantiomer. This reaction involves the acylation of the amino group of D-valine using benzyl chloroformate under basic conditions.

Materials:

- D-Valine
- 2M Sodium hydroxide solution
- Sodium carbonate
- Benzyl chloroformate (Cbz-Cl)
- 1,4-Dioxane (or other suitable organic solvent)
- Dichloromethane (for extraction)
- Concentrated hydrochloric acid
- Deionized water

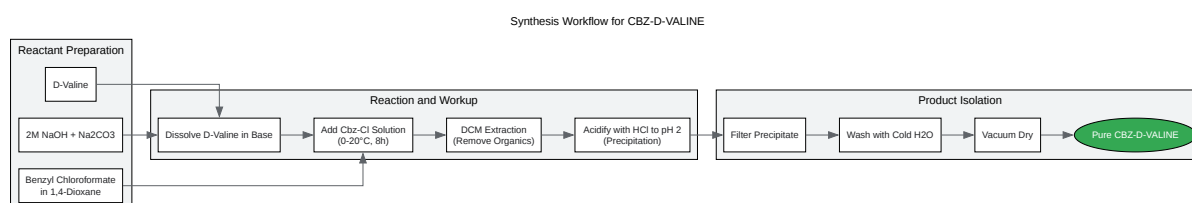
Procedure:

- **Dissolution:** In a suitable reaction vessel, dissolve D-valine in a 2M sodium hydroxide solution and add sodium carbonate. Stir until all solids are completely dissolved.
- **Cooling:** Cool the reaction mixture to below 0°C using an ice-salt bath.
- **Addition of Protecting Group:** Prepare a solution of benzyl chloroformate in 1,4-dioxane. Add this solution dropwise to the cooled D-valine solution while vigorously stirring. Maintain the reaction temperature below 20°C throughout the addition.
- **Reaction:** Allow the reaction to proceed at room temperature for approximately 8 hours with continuous stirring.
- **Extraction:** After the reaction is complete, extract the mixture with dichloromethane to remove unreacted benzyl chloroformate and other organic impurities. Discard the organic phase.
- **Acidification and Precipitation:** Cool the aqueous phase to below 10°C. Slowly add concentrated hydrochloric acid dropwise with stirring until the pH of the solution reaches 2. A

white solid precipitate of **CBZ-D-VALINE** will form.

- **Isolation and Purification:** Continue stirring the mixture at 10°C for 30 minutes to ensure complete precipitation. Collect the solid product by filtration.
- **Washing and Drying:** Wash the collected solid with cold deionized water to remove any remaining salts. Dry the purified product under a vacuum to yield white, crystalline **CBZ-D-VALINE**.

Workflow Diagram:



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Caption: A flowchart illustrating the key steps in the synthesis of **CBZ-D-VALINE**.

Applications in Drug Development and Research

CBZ-D-VALINE is a valuable intermediate in the synthesis of pharmaceuticals and biochemicals. Its primary application is in peptide synthesis, where the Cbz group provides temporary protection for the amino functionality.

- **Peptide Synthesis:** It is a fundamental building block for the solid-phase and solution-phase synthesis of peptides containing D-valine residues. D-amino acids are incorporated into

peptide-based drug candidates to increase their stability against enzymatic degradation, thereby improving their pharmacokinetic profiles.

- **Chiral Synthesis:** It serves as a chiral precursor in the asymmetric synthesis of various complex organic molecules and active pharmaceutical ingredients (APIs).
- **Enzyme Inhibitors:** **CBZ-D-VALINE** and its derivatives are used in the development of enzyme inhibitors, where the specific stereochemistry is crucial for biological activity.

Safety and Handling

CBZ-D-VALINE should be handled with standard laboratory safety precautions. It is advisable to wear personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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References

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